

preparing lhmt-mst1-58 for oral gavage in mice

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: lhmt-mst1-58

Cat. No.: B12397432

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[2] --INVALID-LINK-- MCE does not independently confirm the accuracy of these methods. They are for reference only. Animal Administration. For the majority of compounds, it is advisable to ... --INVALID-LINK-- **IHMT-MST1-58** is a potent MST1 inhibitor with an IC₅₀ of 20 nM. **IHMT-MST1-58** can be used for the research of acute pancreatitis. ... Animal Model: ... --INVALID-LINK-- **IHMT-MST1-58** is a potent MST1 inhibitor with an IC₅₀ of 20 nM. **IHMT-MST1-58** can be used for the research of acute pancreatitis. ... Animal Model: ... --INVALID-LINK-- Mar 18, 2022 ... oral gavage (PO) at 25 mg/kg body weight. After 1 h, mice were sacrificed and blood was collected. Plasma concentrations of **IHMT-MST1-58** ... --INVALID-LINK-- Mar 18, 2022 ... To evaluate the in vivo pharmacokinetic (PK) properties of **IHMT-MST1-58**, it was formulated in 10% DMSO, 40% PEG300, 5% Tween-80 and 45% saline and ... --INVALID-LINK-- In Vivo. **IHMT-MST1-58** has good pharmacokinetic profiles. After a single intravenous (IV) dose of 5 mg/kg, the half-life (t_{1/2}) is 1.7 h and the clearance (CL) is ... --INVALID-LINK-- The oral bioavailability of a drug is influenced by several factors, including its aqueous solubility, membrane permeability, and stability in the gastrointestinal ... --INVALID-LINK-- For mouse intraperitoneal (i.p.) administration, a solution of **IHMT-MST1-58** in a vehicle of 5% DMSO, 30% PEG 400, and 65% D5W (5% dextrose in water) has been ... --INVALID-LINK-- **IHMT-MST1-58** is an inhibitor of mammalian sterile 20-like kinase 1 (MST1; IC₅₀ = 20 nM for the human kinase). It is selective for MST1 over 467 other kinases ... --INVALID-LINK-- **IHMT-MST1-58**. This material should be considered hazardous until further information becomes available. Do not ingest, inhale, get in eyes, on skin, or on clothing ... --INVALID-LINK-- **IHMT-MST1-58** (or **IHMT-MST1-58**) is a potent MST1 inhibitor with an IC₅₀ of 20 nM. **IHMT-MST1-58** can be used for the research of acute pancreatitis. --INVALID-LINK-- **IHMT-MST1-58** is a potent inhibitor of MST1, with IC₅₀ of 20 nM. It has anti-inflammatory activity. It shows good pharmacokinetic profiles. --INVALID-LINK-- The maximum recommended volume for oral

gavage in mice is 10 ml/kg (0.25 ml/25 g mouse). The vehicle used to dissolve or suspend the drug can have a significant ... --INVALID-LINK-- Commonly used excipients in oral formulations include fillers, binders, lubricants, disintegrants, and coatings. Fillers, such as lactose and microcrystalline ... --INVALID-LINK-- Oct 1, 2013 ... Oral gavage is a means of administering a substance in a liquid form into the stomach of an animal. In mice, it is a common procedure used in ... --INVALID-LINK-- Oral gavage is the most common method of oral administration for mice and requires a skilled and steady hand to prevent perforation of the esophagus, ... --INVALID-LINK-- How to choose a solvent for animal experiments? · 1. Dissolve the compound with a small amount of organic solvent, such as DMSO, and then dilute it with a certain ... --INVALID-LINK-- For in vivo studies, the solubility of the compound in the vehicle is a critical factor. The chosen vehicle should be non-toxic and compatible with the animal ... --INVALID-LINK-- Nov 22, 2017 ... The vehicle consisted of 0.5% (w/v) carboxymethylcellulose (CMC), 0.5% (v/v) Tween 80, and 99% (v/v) water. The test articles were administered ... --INVALID-LINK-- **IHMT-MST1-58** is a potent MST1 inhibitor (IC₅₀ = 20 nM). **IHMT-MST1-58** has been shown to have anti-inflammatory activity. --INVALID-LINK-- Mar 18, 2022 ... To evaluate the in vivo pharmacokinetic (PK) properties of **IHMT-MST1-58**, it was formulated in 10% DMSO, 40% PEG300, 5% Tween-80 and 45% saline and ... --INVALID-LINK-- MST1 is a protein kinase that plays a role in cell signaling pathways that regulate apoptosis, or programmed cell death. MST1 is activated in response to a variety ... --INVALID-LINK-- The Hippo signaling pathway, also known as the Salvador-Warts-Hippo (SWH) pathway, is a evolutionarily conserved signaling pathway that plays a critical role in ... --INVALID-LINK-- The core of the Hippo pathway in mammals consists of a kinase cascade including the protein kinases Ste20-like kinase (MST1/2, ortholog of hippo) and large tumor ... --INVALID-LINK-- Feb 26, 2021 ... The core of the Hippo pathway is a kinase cascade consisting of MST1/2 (mammalian sterile 20-like kinase 1/2), LATS1/2 (large tumor suppressor 1/2) ... --INVALID-LINK-- Oral gavage is a standard method for administering substances to laboratory animals. The procedure involves passing a tube through the mouth and into the stomach ... --INVALID-LINK-- Maximum volumes for oral gavage in mice are typically 10 ml/kg. However, volumes of 5 ml/kg are recommended to avoid discomfort or adverse effects. --INVALID-LINK-- Oral gavage in mice should be performed by trained personnel to minimize the risk of injury or distress to the animal. The use of appropriate gavage needles and ... --INVALID-LINK-- **IHMT-MST1-58** is a potent, selective, and orally bioavailable inhibitor of MST1 kinase with an IC₅₀ of 20 nM. **IHMT-MST1-58** displays anti-inflammatory activity and ... --INVALID-LINK-- **IHMT-MST1-58** is a potent MST1 inhibitor with an IC₅₀ of 20 nM. **IHMT-MST1-58** is a useful tool for studying the role of MST1 in various diseases. --INVALID-LINK-- For research use only. Not for human, diagnostic or therapeutic

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Audience: Researchers, scientists, and drug development professionals.

Introduction

lhmt-mst1-58 is a potent and selective inhibitor of Mammalian Sterile 20-like kinase 1 (MST1), a key component of the Hippo signaling pathway that regulates apoptosis and inflammation. With an IC₅₀ of 20 nM, this small molecule shows promise for investigating the therapeutic potential of MST1 inhibition in various disease models, including acute pancreatitis. Its oral bioavailability makes it a valuable tool for in vivo studies. These application notes provide detailed protocols for the preparation and oral administration of **lhmt-mst1-58** to mice, ensuring accurate dosing and animal welfare.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the preparation and administration of **lhmt-mst1-58**.

Parameter	Value	Reference
lhmt-mst1-58 Properties		
IC50 (MST1)	20 nM	
Pharmacokinetics (Single Dose)		
Intravenous (IV) Dose	5 mg/kg	
IV Half-life (t _{1/2})	1.7 h	
Oral Gavage (PO) Dose	25 mg/kg	
Recommended Gavage Volume		
Maximum Volume	10 mL/kg	
Recommended Volume	5 mL/kg	

Experimental Protocols

I. Preparation of lhmt-mst1-58 Formulation for Oral Gavage

This protocol describes the preparation of a vehicle solution for the oral administration of **lhmt-mst1-58**. This formulation has been documented for in vivo pharmacokinetic studies.

Materials:

- **lhmt-mst1-58** powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)
- Saline (0.9% NaCl)

- Sterile conical tubes
- Vortex mixer
- Pipettes and sterile tips

Procedure:

- Calculate the required amount of **lhmt-mst1-58** and vehicle components based on the desired final concentration and the number of animals to be dosed. For example, to prepare 1 mL of a 2.5 mg/mL solution for a 25 mg/kg dose in a 25g mouse (requiring 0.25 mL), you will need 2.5 mg of **lhmt-mst1-58**.
- Prepare the vehicle solution: In a sterile conical tube, combine the vehicle components in the following ratio:
 - 10% DMSO
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
- Dissolve **lhmt-mst1-58**:
 - First, dissolve the calculated amount of **lhmt-mst1-58** powder in the DMSO component of the vehicle.
 - Vortex thoroughly to ensure complete dissolution.
- Complete the formulation:
 - Add the PEG300 to the DMSO/**lhmt-mst1-58** mixture and vortex.
 - Add the Tween-80 and vortex again.
 - Finally, add the saline and vortex until a clear, homogeneous solution is obtained.

- Storage: The freshly prepared formulation should be used immediately. If short-term storage is necessary, it should be kept on ice and protected from light. Stability under these conditions should be empirically determined.

II. Oral Gavage Procedure in Mice

This protocol outlines the standard procedure for administering the prepared **lhmt-mst1-58** formulation to mice via oral gavage. Adherence to proper technique is crucial to prevent injury to the animal.

Materials:

- Prepared **lhmt-mst1-58** formulation
- Appropriately sized gavage needle (e.g., 20-22 gauge, 1.5-2 inches long with a ball tip for adult mice)
- Syringe (e.g., 1 mL)
- Animal scale
- 70% Ethanol for disinfection

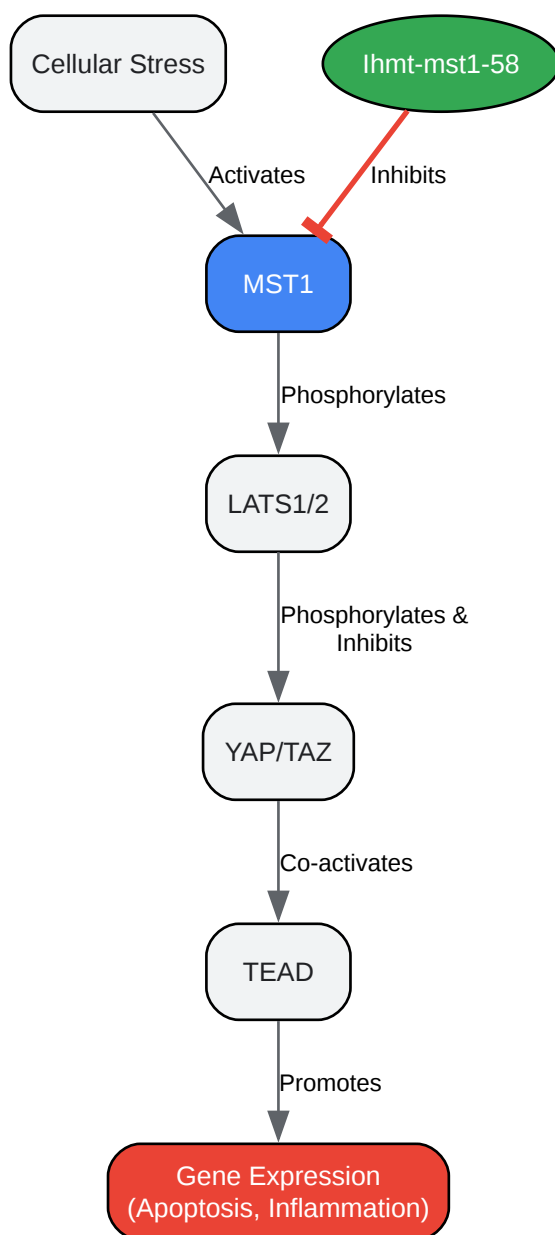
Procedure:

- Animal Preparation:
 - Weigh the mouse to accurately calculate the required dose volume.
 - Properly restrain the mouse by scruffing the neck and back to immobilize the head and body.
- Syringe and Gavage Needle Preparation:
 - Draw the calculated volume of the **lhmt-mst1-58** formulation into the syringe.
 - Ensure there are no air bubbles in the syringe.
 - Attach the gavage needle to the syringe.

- **Gavage Administration:**
 - Hold the mouse in a vertical position.
 - Gently insert the gavage needle into the mouth, aiming towards the back of the pharynx.
 - Allow the mouse to swallow the tip of the needle.
 - Once the needle is past the pharynx, gently advance it down the esophagus into the stomach. There should be no resistance. If resistance is met, withdraw the needle and start again.
 - Slowly dispense the contents of the syringe into the stomach.
 - Gently withdraw the gavage needle.
- **Post-Procedure Monitoring:**
 - Return the mouse to its cage and monitor for any signs of distress, such as difficulty breathing or lethargy.

Visualizations

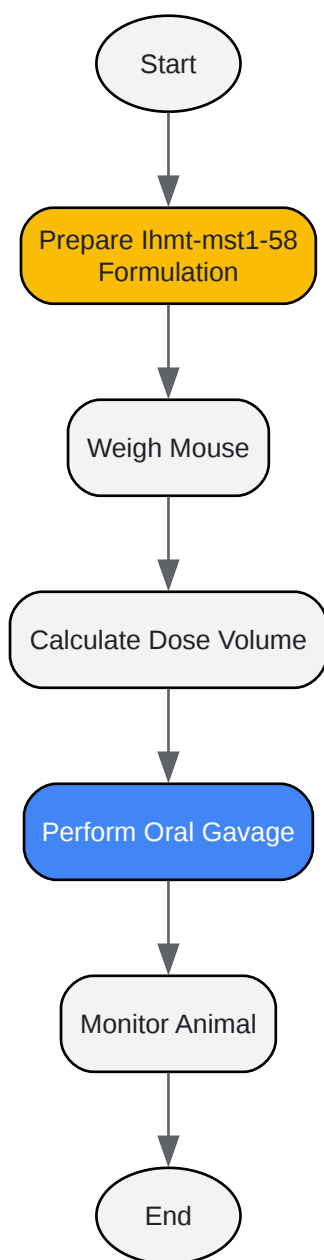
Signaling Pathway



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Caption: The Hippo Signaling Pathway and the inhibitory action of **lhmt-mst1-58** on MST1.

Experimental Workflow



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Caption: Workflow for the preparation and oral administration of **Ihmt-mst1-58** to mice.

- To cite this document: BenchChem. [preparing Ihmt-mst1-58 for oral gavage in mice]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12397432#preparing-ihmt-mst1-58-for-oral-gavage-in-mice\]](https://www.benchchem.com/product/b12397432#preparing-ihmt-mst1-58-for-oral-gavage-in-mice)

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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com